

# In-depth Technical Guide on C<sub>25</sub>H<sub>19</sub>F<sub>2</sub>NO<sub>5</sub>: A Novel Benzofuran Derivative

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## Compound of Interest

Compound Name: C<sub>25</sub>H<sub>19</sub>F<sub>2</sub>NO<sub>5</sub>

Cat. No.: B12632938

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A comprehensive search for the discovery, synthesis, and initial characterization of the compound with the molecular formula **C<sub>25</sub>H<sub>19</sub>F<sub>2</sub>NO<sub>5</sub>** has revealed its identity as (2S)-3-(4-fluorophenyl)-2-[[5-(4-fluorophenyl)-1-benzofuran-2-yl]methoxycarbonylamino]propanoic acid, registered in the PubChem database under the compound identification number (CID) 69429722.<sup>[1][2]</sup> However, as of the current date, there is no publicly available scientific literature detailing the specific discovery, synthesis, or biological characterization of this particular molecule.

This document, therefore, serves as a technical whitepaper on the core chemical scaffold of this compound, the benzofuran moiety, and related derivatives, providing a foundational understanding for researchers, scientists, and drug development professionals. The information presented is based on the broader class of benzofuran compounds and aims to provide context for the potential properties and synthesis of **C<sub>25</sub>H<sub>19</sub>F<sub>2</sub>NO<sub>5</sub>**.

## Core Structure and Chemical Properties

The identified compound, (2S)-3-(4-fluorophenyl)-2-[[5-(4-fluorophenyl)-1-benzofuran-2-yl]methoxycarbonylamino]propanoic acid, is a complex molecule belonging to the class of benzofuran derivatives. The core of this molecule is a benzofuran ring system, which is a heterocyclic compound consisting of a fused benzene and furan ring.

Table 1: Computed Physicochemical Properties of **C<sub>25</sub>H<sub>19</sub>F<sub>2</sub>NO<sub>5</sub>** (PubChem CID 69429722)

Property	Value
Molecular Weight	451.4 g/mol
XLogP3-AA	5.3
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	8
Exact Mass	451.12312903 Da

Source: PubChem Database[2]

## Potential Synthesis Strategies

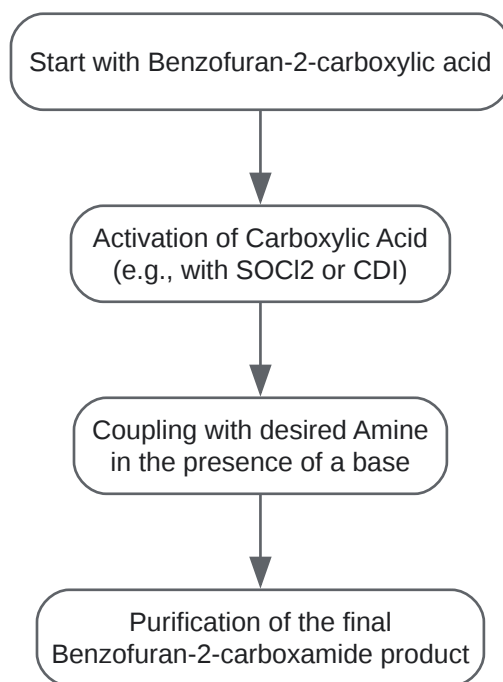
While a specific synthetic route for **C25H19F2NO5** is not documented, the synthesis of related benzofuran derivatives is well-established in the chemical literature. The general approaches to constructing the benzofuran scaffold and introducing the necessary functional groups can be inferred.

A plausible synthetic pathway could involve the construction of the core benzofuran ring followed by the attachment of the amino acid and phenyl moieties. Numerous methods for the synthesis of benzofurans have been developed, including:

- Acid-catalyzed cyclizations
- Carbonylative cyclizations via Sonogashira reactions
- Heck-type cyclizations
- Photocyclizations
- Radical cyclizations
- Transition-metal catalyzed transformations[3]

The synthesis of benzofuran-2-carboxamide derivatives often involves the coupling of a benzofuran-2-carboxylic acid with a desired amine.[4][5] For **C25H19F2NO5**, this would likely involve the synthesis of a 5-(4-fluorophenyl)-1-benzofuran-2-carboxylic acid precursor, which would then be coupled with a derivative of (2S)-3-(4-fluorophenyl)propanoic acid.

#### Experimental Workflow: General Synthesis of Benzofuran-2-Carboxamides



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Caption: A generalized workflow for the synthesis of benzofuran-2-carboxamide derivatives.

## Potential Biological Activities and Signaling Pathways

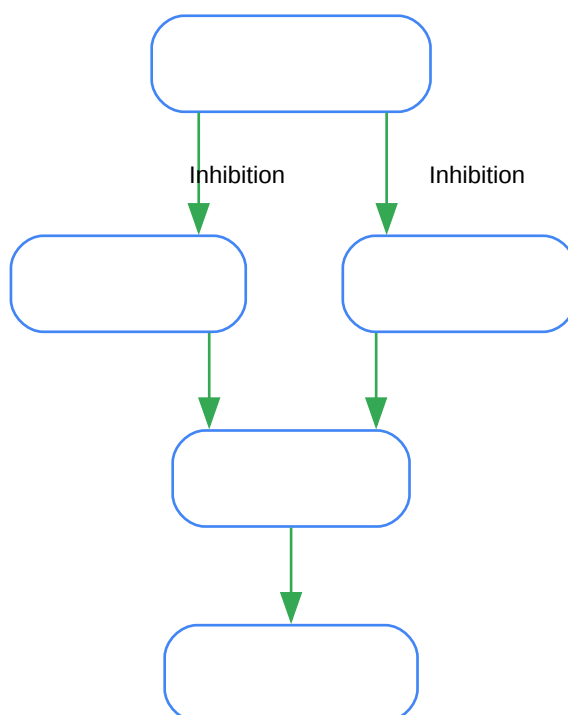
Benzofuran derivatives are a significant class of compounds in medicinal chemistry, known to exhibit a wide range of biological activities.[6][7][8] These activities include antimicrobial, anti-inflammatory, antitumor, and antioxidant properties.[4][5][6]

Given the structural features of **C25H19F2NO5**, which include two fluorophenyl groups and an amino acid moiety, it is plausible that this compound could be investigated for various

therapeutic applications. The presence of the benzofuran core suggests potential interactions with biological targets.

For instance, some benzofuran derivatives have been shown to have neuroprotective and antioxidant effects.[4] The mechanism of action for such compounds can involve the inhibition of excitotoxicity and the reduction of reactive oxygen species (ROS) production.

Signaling Pathway: Hypothetical Neuroprotective Mechanism of a Benzofuran Derivative



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Caption: A hypothetical signaling pathway illustrating the potential neuroprotective effects of a benzofuran derivative like **C25H19F2NO5**.

## Conclusion and Future Directions

While the specific compound **C25H19F2NO5**, identified as (2S)-3-(4-fluorophenyl)-2-[[5-(4-fluorophenyl)-1-benzofuran-2-yl]methoxycarbonylamino]propanoic acid, is currently uncharacterized in the public domain, its chemical structure places it within the well-studied and biologically active class of benzofuran derivatives. The information provided in this whitepaper

on the synthesis and potential biological activities of related compounds can serve as a valuable resource for researchers interested in exploring this novel molecule.

Future research should focus on the de novo synthesis of **C25H19F2NO5**, followed by its comprehensive characterization using modern analytical techniques (NMR, Mass Spectrometry, etc.). Subsequent in vitro and in vivo studies would be necessary to elucidate its biological activity profile and to determine its potential as a therapeutic agent. The exploration of its mechanism of action and its effects on relevant signaling pathways will be crucial in defining its pharmacological significance.

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